standard operating procedure for Boc-Cys(StBu)-OH coupling

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Compound of Interest

Compound Name:	*Boc-Cys(StBu)-OH*
CAS No.:	*30044-61-2*
Cat. No.:	*B1286385*

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PART 1: EXECUTIVE SUMMARY & MECHANISTIC RATIONALE

The Challenge of Cysteine in Boc-SPPS In Boc solid-phase peptide synthesis (SPPS), the choice of cysteine protection is critical due to the harsh acidic conditions (HF/TFMSA) used for final cleavage. Unlike Fmoc chemistry, where acid-labile Trityl (Trt) groups are standard, Boc chemistry requires a group that survives HF cleavage to allow for regioselective disulfide bond formation post-synthesis.

The Solution: **Boc-Cys(StBu)-OH** The S-tert-butylthio (StBu) group is an asymmetric disulfide protecting group. Its primary utility lies in its orthogonality:

- Acid Stability: It is stable to TFA (Boc removal) and HF (resin cleavage).
- Base Stability: It is generally stable to tertiary amines (neutralization).
- Cleavage: It is removed exclusively via reduction (phosphines or thiols), distinct from the oxidative removal of Acetamidomethyl (Acm).

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This Application Note details the optimized coupling protocol to minimize racemization—a notorious issue with Cysteine derivatives—and provides a validated workflow for its selective deprotection.

PART 2: CRITICAL MATERIAL SPECIFICATIONS

Parameter	Specification	Expert Insight
Reagent	Boc-Cys(StBu)-OH	CAS: 30044-61-2.[1][2][3] Store at +2°C to +8°C.
Solubility	Hydrophobic	Soluble in DMF, DCM, and NMP.[4] Note: If precipitation occurs in pure DMF, use a 50:50 DMF/DCM mixture to improve solvation and resin swelling.
Activation	DIC / Oxyma Pure	CRITICAL: Avoid HBTU/HATU with DIEA if possible. Base-mediated activation significantly increases Cys racemization (-Cys formation).
Stoichiometry	3.0 - 4.0 eq.	Cys derivatives are sterically sensitive; excess reagent drives reaction to completion < 2 hours.

PART 3: EXPERIMENTAL PROTOCOLS

Protocol A: Low-Racemization Coupling (Recommended)

Standard Carbodiimide/Oxime Activation

Rationale: The combination of Diisopropylcarbodiimide (DIC) and Oxyma Pure creates a neutral pH activation environment, suppressing the proton-abstraction mechanism that leads to

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racemization at the

-carbon.

Step-by-Step Workflow:

- Resin Preparation:
  - Ensure the resin-bound amine is free-based (neutralized).
  - Wash resin

    with DMF.
- Cocktail Preparation (Pre-activation):
  - Calculate reagents for a 3-fold excess relative to resin loading.
  - Vial A: Dissolve **Boc-Cys(StBu)-OH** (3 eq) and Oxyma Pure (3 eq) in minimal DMF (approx. 0.1 M concentration).
  - Vial B: Measure DIC (3 eq).
  - Action: Add DIC to Vial A. Shake for exactly 2 minutes.
  - Note: Do not pre-activate for >5 minutes; extended activation of Cys esters promotes racemization.
- Coupling Reaction:
  - Add the pre-activated cocktail to the resin.[5]
  - Agitate at Room Temperature (RT) for 60–90 minutes.
  - Visual Check: The solution should remain clear. Turbidity indicates precipitation of the urea byproduct or the amino acid itself.
- Monitoring:

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- Perform a Kaiser Test (Ninhydrin).
- Pass: Beads are colorless (99%+ coupling).
- Fail: Beads are blue. Do not re-couple with base. Perform a second coupling using the same DIC/Oxyma protocol.

- Capping (Optional but Recommended):
  - Cap unreacted amines with Acetic Anhydride/Pyridine in DCM to prevent deletion sequences.

Protocol B: Orthogonal Deprotection of StBu

Post-Synthesis Reductive Cleavage

Once the peptide is cleaved from the resin (using HF or TFMSA) and purified, the StBu group remains intact. It must be removed to expose the free thiol for folding.

Method 1: Phosphine Reduction (Fast & Clean) Best for solution-phase deprotection of purified peptides.

- Dissolution: Dissolve peptide (1 mg/mL) in a degassed buffer (pH 7–8) or TFE/Water mix.
- Reagent: Add Tributylphosphine (TBP) or TCEP (Tris(2-carboxyethyl)phosphine).
  - Ratio: 10–20 equivalents relative to StBu.
- Reaction: Stir under Nitrogen/Argon for 1–4 hours.
- Workup: TBP is immiscible with water; extract with diethyl ether to remove excess phosphine. The aqueous layer contains the deprotected peptide.

Method 2: Thiol Exchange (Traditional) Slower, but uses common reagents.

- Reagent:Dithiothreitol (DTT) or

  -Mercaptoethanol (BME).[6]

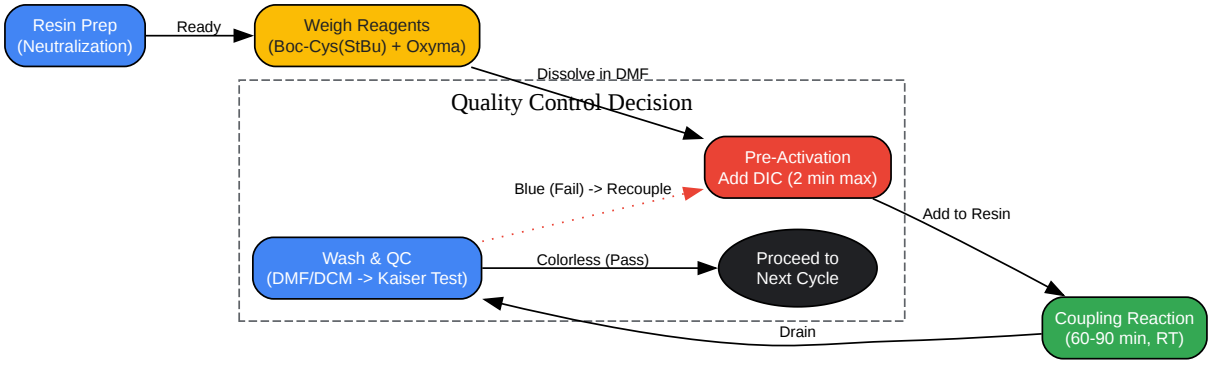
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- Conditions: 20% (v/v) BME in DMF/Water or 40 eq. DTT.
- Kinetics: Reaction is slow (often overnight) due to the equilibrium nature of disulfide exchange.

PART 4: VISUALIZATION & LOGIC

Figure 1: Low-Racemization Coupling Workflow

This diagram illustrates the critical timing and separation of reagents to ensure high chiral purity.



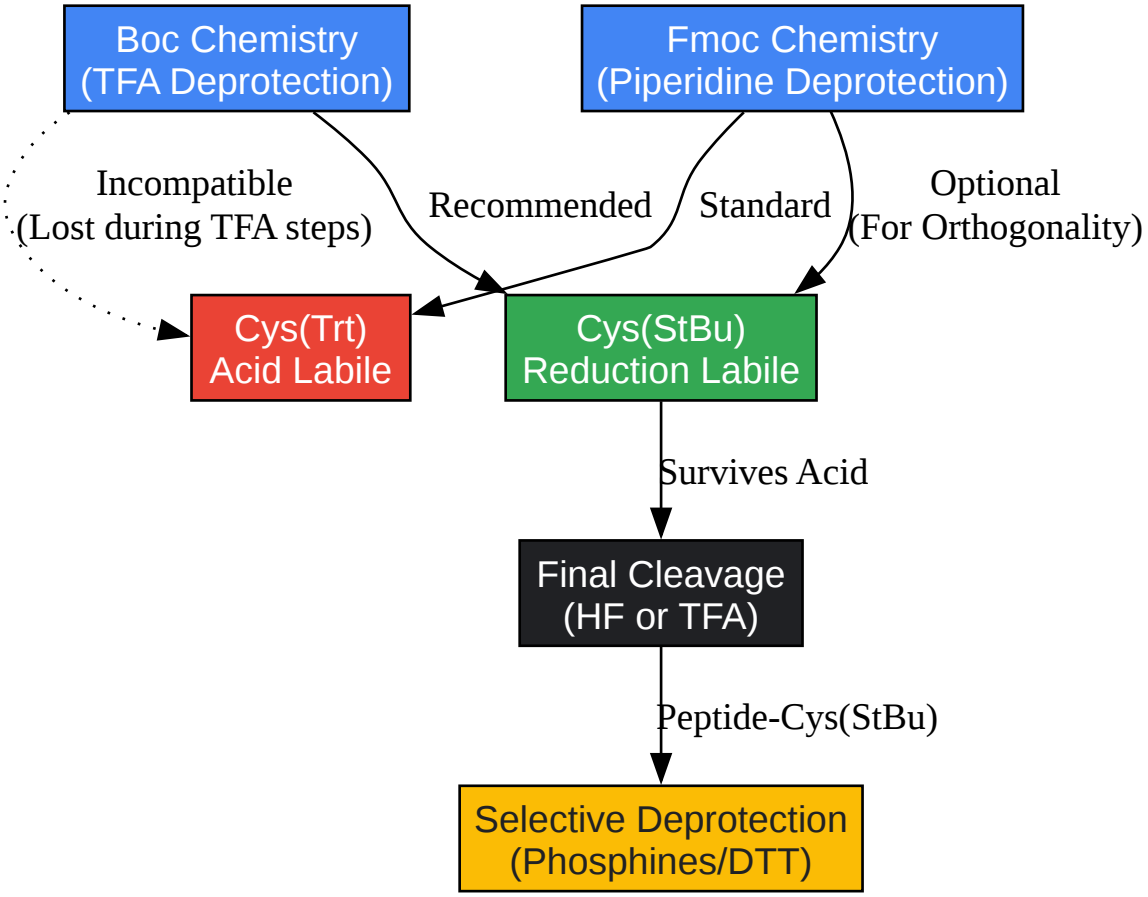
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Caption: Optimized DIC/Oxyma coupling workflow. Note the strict 2-minute limit on pre-activation to prevent racemization.

Figure 2: The Orthogonality Logic (Boc vs. Fmoc)

Why StBu is chosen for specific synthetic strategies.

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Caption: Decision tree showing the necessity of StBu in Boc chemistry compared to Trt, highlighting its stability against acidic cleavage cocktails.

PART 5: TROUBLESHOOTING & QC

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Issue	Probable Cause	Corrective Action
Low Coupling Yield	Steric hindrance of StBu group.[7]	Use double coupling. Switch solvent to 1:1 DMF/DCM to improve resin swelling.
Racemization (ngcontent-ng-c3932382896="" _nghost-ng-c706637299="" class="inline ng-star-inserted"> -Cys)	Base-mediated proton abstraction.	STOP using DIEA/NMM. Switch to DIC/Oxyma.[8][9] If HATU is required, use Collidine (TMP) as the base.
Incomplete StBu Removal	Equilibrium reaction with thiols.	Switch from DTT to TCEP or Tributylphosphine (TBP). These drive the reaction to completion irreversibly.
Precipitate in Reaction	Urea byproduct formation.	Wash resin extensively with DCM (dichloromethane) then DMF. DCM helps dissolve urea derivatives.

PART 6: REFERENCES

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